Application Notes and Protocols for MRS-1191 Stock Solution Preparation

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Compound of Interest

Compound Name:	*MRS-1191*
CAS No.:	*9000-21-9*
Cat. No.:	*B7772452*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **MRS-1191**, a potent and selective antagonist of the A3 adenosine receptor. The information is intended to guide researchers in preparing this compound for in vitro and in vivo experimental use.

Compound Information

MRS-1191 is a non-purine derivative that acts as a competitive antagonist at the human A3 adenosine receptor.[1] Its selectivity makes it a valuable tool for studying the physiological and pathological roles of this receptor.

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Property	Value	Reference
Molecular Formula	$C_{31}H_{27}NO_4$	[2]
Molecular Weight	477.55 g/mol	[2]
Appearance	Light yellow to yellow solid	
CAS Number	185222-90-6	
Purity	>98% (typically)	-
Ki for human A3AR	31.4 nM	[3]
KB value	92 nM	[3]
IC50 in CHO cells	120 nM	[3]

Solubility and Storage

Proper dissolution and storage are critical to maintaining the stability and activity of **MRS-1191**.

Solvent	Solubility	Storage of Stock Solution
DMSO	≥ 250 mg/mL (523.51 mM)	-80°C for up to 2 years; -20°C for up to 1 year
Ethanol	Sparingly soluble	Not recommended for primary stock
Water	Insoluble	Not a suitable solvent

Note: The use of freshly opened, anhydrous DMSO is recommended as it is hygroscopic and absorbed water can affect solubility. Ultrasonic treatment may be necessary to fully dissolve the compound.

Experimental Protocols

Preparation of High-Concentration Stock Solution for In Vitro Use

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This protocol outlines the preparation of a high-concentration stock solution in DMSO, suitable for dilution in cell culture media for in vitro assays.

Materials:

- **MRS-1191** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer and sonicator

Procedure:

- Weighing: Accurately weigh the desired amount of **MRS-1191** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 50 mM).
- Dissolution: Vortex the tube for 1-2 minutes. If the compound is not fully dissolved, sonicate the solution in a water bath for 5-10 minutes.
- Sterilization: As **MRS-1191** is dissolved in 100% DMSO, filter sterilization is generally not required as the solvent is hostile to microbial growth.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.

Example Calculation for a 50 mM Stock Solution:

- Desired Volume: 1 mL
- Molecular Weight of **MRS-1191**: 477.55 g/mol

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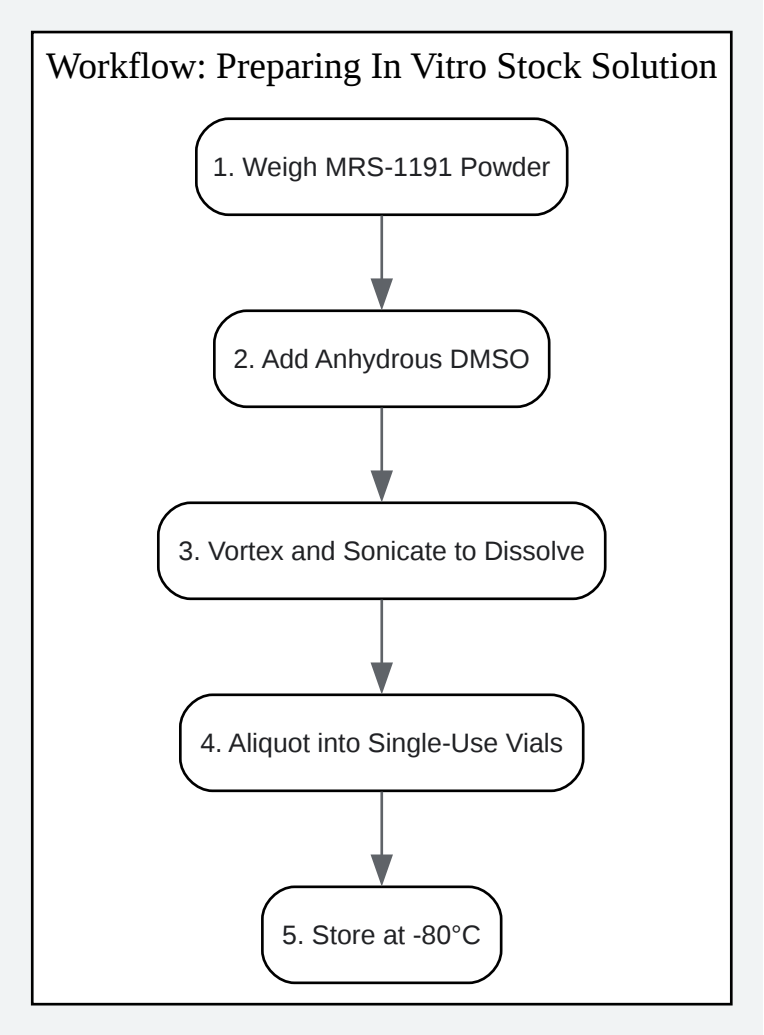
- Mass required: 0.050 mol/L * 0.001 L * 477.55 g/mol = 0.02388 g = 23.88 mg
- Dissolve 23.88 mg of **MRS-1191** in 1 mL of anhydrous DMSO.



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Workflow for preparing **MRS-1191** in vitro stock solution.

Preparation of Working Solution for Cell-Based Assays

For cell culture experiments, the high-concentration DMSO stock must be diluted to the final working concentration in the culture medium. The final concentration of DMSO should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.[4]

Procedure:

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- Thaw a single-use aliquot of the **MRS-1191** DMSO stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentration.
- Ensure the final DMSO concentration in the culture well is below 0.1%. For example, a 1:1000 dilution of the DMSO stock into the medium.
- Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Preparation of Stock Solution for In Vivo Use

For animal studies, **MRS-1191** is often administered in a vehicle that is compatible with the route of administration (e.g., intraperitoneal injection). A common vehicle is a mixture of DMSO and corn oil.

Materials:

- **MRS-1191** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile corn oil
- Sterile tubes

Procedure:

- Prepare a 20.8 mg/mL stock solution of **MRS-1191** in DMSO.
- For a 1 mL final working solution, add 100 µL of the 20.8 mg/mL DMSO stock to 900 µL of corn oil.
- Mix thoroughly by vortexing to ensure a uniform suspension.
- The final concentration of the working solution will be 2.08 mg/mL.
- Prepare this formulation fresh before each use.

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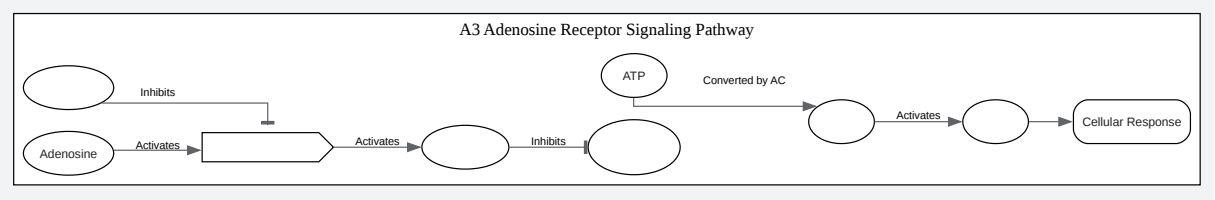
Mechanism of Action and Signaling Pathway

MRS-1191 is a selective antagonist of the A3 adenosine receptor (A3AR), a G protein-coupled receptor (GPCR). A3AR is primarily coupled to the inhibitory G protein, Gi.[5][6]

Signaling Cascade:

- Activation: In the absence of an antagonist, adenosine binds to and activates the A3AR.
- G-Protein Coupling: The activated receptor promotes the exchange of GDP for GTP on the α-subunit of the associated Gi protein.
- Downstream Inhibition: The activated Giα subunit dissociates and inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.
- Antagonism by **MRS-1191**: **MRS-1191** competitively binds to the A3AR, preventing adenosine from binding and thereby blocking the downstream signaling cascade.

The A3AR can also couple to other signaling pathways, including the activation of phospholipase C (PLC) and the mitogen-activated protein kinase (MAPK) pathway.[7] The antagonistic action of **MRS-1191** would also inhibit these downstream effects.



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Simplified A3AR signaling pathway and the inhibitory action of **MRS-1191**.

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